

3-Methyladipic acid chemical properties and structure

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Compound of Interest

Compound Name: 3-Methyladipic acid

Cat. No.: B1232435

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **3-Methyladipic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methyladipic acid is a dicarboxylic acid that plays a significant role as a human urinary metabolite. Its presence and concentration are of particular interest in the study of certain metabolic disorders, most notably Adult Refsum disease. This document provides a comprehensive overview of the chemical properties, structure, and biological significance of **3-methyladipic acid**. It includes detailed tables of its physicochemical properties, spectroscopic data, and experimental protocols for its analysis. Furthermore, this guide presents visual diagrams of its metabolic pathway and a general analytical workflow to aid in research and development.

Chemical Properties and Structure

3-Methyladipic acid, also known as 3-methylhexanedioic acid, is a derivative of adipic acid with a methyl group at the C-3 position.^{[1][2]} This substitution introduces a chiral center, resulting in two enantiomers, **(R)-3-methyladipic acid** and **(S)-3-methyladipic acid**.^[3] The compound is typically available as a racemic mixture.^[4] It exists as a white crystalline solid at room temperature and is soluble in water.^[4]

Identifiers and Descriptors

Identifier	Value
IUPAC Name	3-methylhexanedioic acid[2]
Synonyms	3-Methylhexanedioic acid, β -Methyladipic acid, NSC 22069[4][5]
CAS Number	3058-01-3[5]
Molecular Formula	C ₇ H ₁₂ O ₄ [5]
Canonical SMILES	CC(CCC(=O)O)CC(=O)O[2]
InChI	InChI=1S/C7H12O4/c1-5(4-7(10)11)2-3-6(8)9/h5H,2-4H2,1H3,(H,8,9)(H,10,11)[2][5]
InChIKey	SYEOWUNSTUDKGM-UHFFFAOYSA-N[2][5]

Physicochemical Properties

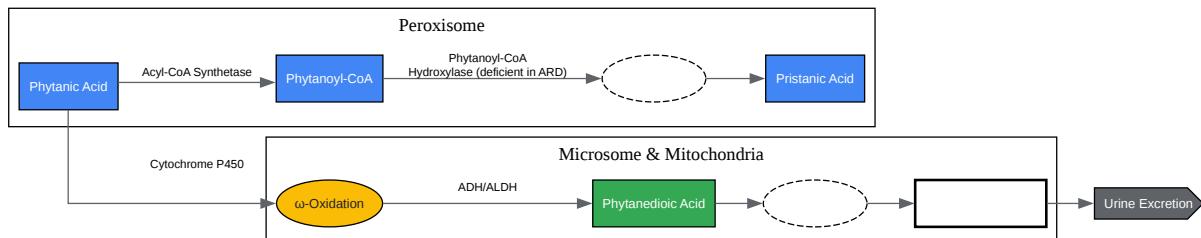
Property	Value
Molecular Weight	160.17 g/mol [5]
Melting Point	100-102 °C[5]
Boiling Point	230 °C at 30 mmHg[5]
Water Solubility	198.7 g/L at 25.9 °C[1]
pKa (Strongest Acidic)	4.66 ± 0.10 (Predicted)[1]
logP	0.65 (ALOGPS)[6]
Physical State	Solid (white fine crystalline powder)[1][4]

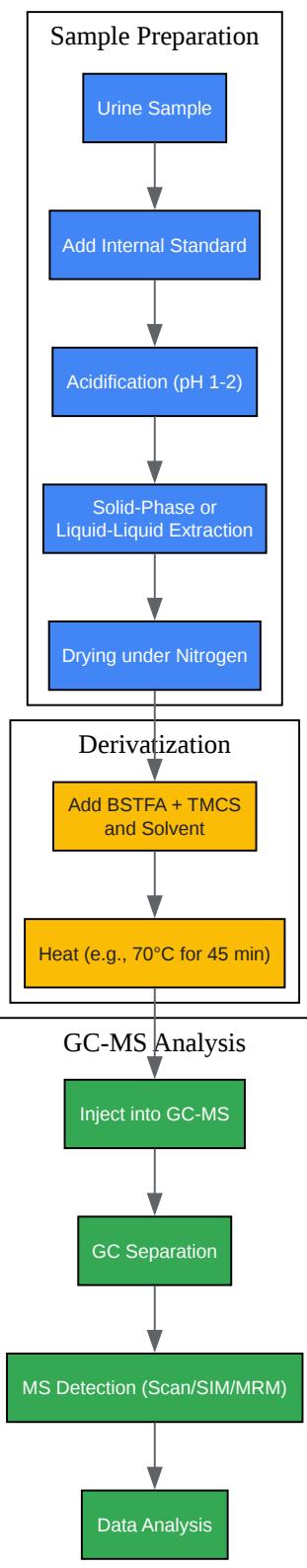
Biological Role and Metabolic Pathway

3-Methyladipic acid is a key metabolite in the ω -oxidation pathway of phytanic acid.[7]

Phytanic acid is a branched-chain fatty acid that humans acquire through their diet, particularly from meat and dairy products.[5] In individuals with Adult Refsum Disease (ARD), the primary α -oxidation pathway for phytanic acid degradation is deficient due to a defect in the enzyme

phytanoyl-CoA hydroxylase.[8][9] Consequently, the alternative ω -oxidation pathway becomes crucial for metabolizing the accumulating phytanic acid.[1][8] This pathway ultimately yields **3-methyladipic acid**, which is then excreted in the urine.[8] Therefore, urinary levels of **3-methyladipic acid** can serve as a biomarker for the ω -oxidation of phytanic acid and are often elevated in patients with ARD.[8][9]



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